

An In-Depth Technical Guide on D609 as a PC-PLC Inhibitor

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Compound of Interest

Compound Name: MS9449

Cat. No.: B12398479

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This guide provides a comprehensive overview of D609, a pivotal tool compound for studying the function of PC-PLC. It is intended for researchers, scientists, and drug development professionals.

Introduction to PC-PLC and D609

Phosphatidylcholine-specific phospholipase C (PC-PLC) is an enzyme that catalyzes the hydrolysis of phosphatidylcholine (PC) to produce phosphocholine and diacylglycerol (DAG).^[1] Unlike the more extensively studied phosphoinositide-specific PLCs (PI-PLCs), mammalian PC-PLCs are not yet cloned, and their sequences remain undetermined.^[2] Nevertheless, PC-PLC activity has been implicated in a wide array of signaling pathways that govern cell proliferation, differentiation, apoptosis, and inflammation.^{[1][2]}

D609 is a xanthate derivative that acts as a specific and competitive inhibitor of PC-PLC. It has been widely used as a chemical probe to investigate the downstream consequences of PC-PLC inhibition in various cellular and disease models. Beyond its effects on PC-PLC, D609 has also been reported to inhibit sphingomyelin synthase (SMS) and possess antioxidant properties.^[2]

Quantitative Data on D609 Activity

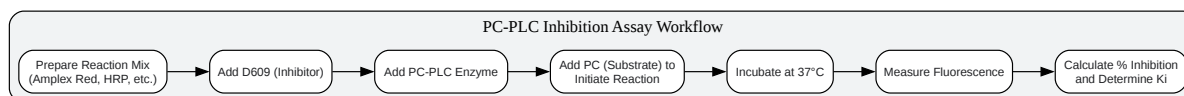
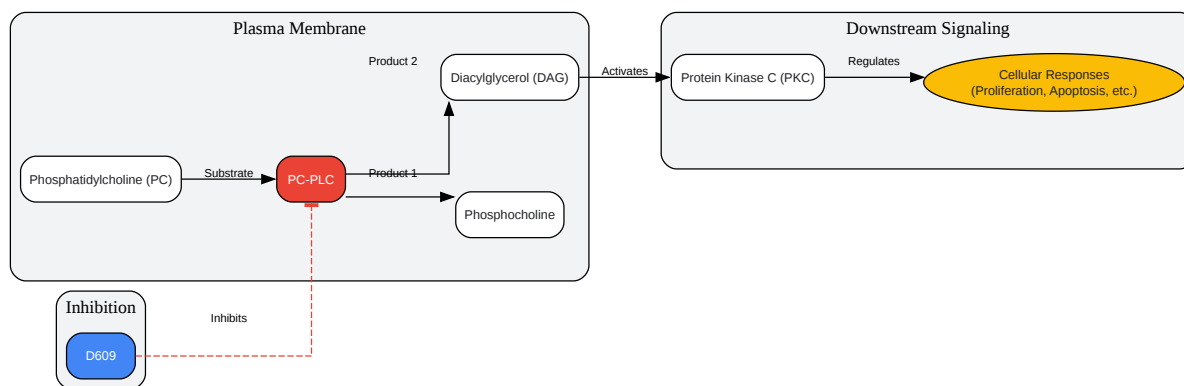
The following table summarizes the key quantitative parameters related to the inhibitory activity of D609 against PC-PLC.

Parameter	Value	Cell/Enzyme Source	Reference
K _i	6.4 μ M	-	

Note: The available public literature on D609 often focuses on its cellular effects at various concentrations rather than extensive enzymatic kinetic data. The provided K_i value is a key indicator of its potency.

PC-PLC Signaling Pathway

The signaling cascade initiated by PC-PLC activation is critical in cellular regulation. D609 serves as an inhibitor in this pathway.



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References

- 1. ClinicalTrials.gov [clinicaltrials.gov]
- 2. youtube.com [youtube.com]

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